

Application Note & Protocol: Long-Term In Vivo Cell Tracking Using CFDA-SE

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Compound of Interest

Compound Name: 5-CFDA ethanedioic-S-phenylmethyl ester

CAS No.: 690958-19-1

Cat. No.: B6309163

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This guide provides a comprehensive overview and detailed protocols for the use of Carboxyfluorescein Diacetate Succinimidyl Ester (CFDA-SE) for long-term in vivo cell tracking. It is intended for researchers, scientists, and professionals in drug development who require robust methods for monitoring cell fate, migration, and proliferation in living organisms.

Introduction: The Imperative of In Vivo Cell Tracking

Understanding the dynamic behavior of cells within a living system is paramount for advancing cellular therapies, immunology, and cancer research.[1][2][3] In vivo cell tracking allows for the direct monitoring of administered cells, providing critical insights into their localization, persistence, migration patterns, and proliferative capacity.[2][3] Among the various techniques available, fluorescent labeling with CFDA-SE has emerged as a powerful and widely adopted method due to its stability, low cytotoxicity when optimized, and the unique ability to track cell division.[4][5]

CFDA-SE offers a significant advantage by covalently labeling intracellular proteins, ensuring the fluorescent signal is well-retained within the cell and is passed on to daughter cells upon

division.^{[4][6][7]} This dye dilution principle provides a quantitative measure of cell proliferation over time, making it an invaluable tool for assessing the efficacy of immunotherapies, the engraftment of stem cells, or the dissemination of cancer cells.^{[5][8]}

Principles of CFDA-SE Labeling: From a Non-Fluorescent Precursor to a Stable Cellular Tag

The efficacy of CFDA-SE as a cell tracking agent lies in its clever chemical design. The process can be broken down into two key phases: cell entry and intracellular protein labeling.^[4]

- **Cell Entry:** CFDA-SE is a non-fluorescent and cell-permeable molecule due to the presence of two acetate groups.^{[4][6][9]} These acetate moieties allow the compound to readily diffuse across the plasma membrane into the cytoplasm of living cells.^{[4][8]}
- **Intracellular Conversion and Covalent Labeling:** Once inside the cell, ubiquitous intracellular esterases cleave the acetate groups from the CFDA-SE molecule.^{[7][10][11]} This enzymatic reaction yields Carboxyfluorescein Succinimidyl Ester (CFSE), a highly fluorescent molecule that is now membrane-impermeant and thus trapped within the cell.^{[4][8][12]} The succinimidyl ester group of CFSE then reacts with primary amines on intracellular proteins, forming stable, covalent amide bonds.^{[4][6][13]} This covalent linkage ensures that the fluorescent signal is not transferred to adjacent cells and is stably retained for long durations.^{[5][6][12]}

The following diagram illustrates the mechanism of CFDA-SE labeling:

```
// Invisible edges for alignment "CFDA-SE" -> "Cell_Membrane" [style=invis]; "Cell_Membrane"
-> "CFSE" [style=invis]; }
```

Caption: Mechanism of CFDA-SE cell labeling.

Key Considerations for In Vivo Cell Tracking

- **Optimizing Dye Concentration:** The concentration of CFDA-SE is a critical parameter that must be empirically determined for each cell type and experimental condition.^{[14][15][16]} While higher concentrations yield a brighter initial signal, they can also induce cytotoxicity, growth arrest, and apoptosis.^{[14][15][16]} It is crucial to perform a titration to find the lowest

possible concentration that provides a detectable and stable fluorescent signal for the duration of the experiment.[15]

- **Cell Viability and Function:** Post-labeling, it is essential to assess cell viability using methods such as trypan blue exclusion or a propidium iodide stain.[17] Additionally, functional assays relevant to the cell type under investigation should be performed to ensure that the labeling process has not adversely affected their biological function.
- **Homogeneity of Labeling:** Achieving a uniformly labeled cell population is critical for resolving distinct generations in proliferation assays.[4] This is achieved through rapid and thorough mixing of the cell suspension with the dye solution.[4]

Materials and Reagents

- CFDA-SE (e.g., from Molecular Probes, Cat. No. C-1157)[15]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Bovine Serum Albumin (BSA)
- Complete cell culture medium (e.g., RPMI-1640 with 10% Fetal Bovine Serum (FBS))
- Single-cell suspension of the cells to be labeled
- Sterile conical tubes (15 mL and 50 mL)
- Hemocytometer or automated cell counter
- Flow cytometer with a 488 nm laser
- Fluorescence microscope with appropriate filter sets for fluorescein

Detailed Protocols

Protocol 1: Preparation of CFDA-SE Stock Solution

Proper preparation and storage of the CFDA-SE stock solution are crucial for reproducible results, as the compound is susceptible to hydrolysis.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Bring the vial of CFDA-SE powder and anhydrous DMSO to room temperature.
- Prepare a 2-5 mM stock solution of CFDA-SE in anhydrous DMSO. For example, to prepare a 5 mM stock solution from a 25 mg vial (MW = 557.47 g/mol), dissolve the contents in 8.96 mL of anhydrous DMSO.[\[4\]](#)
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into single-use, tightly sealed vials and store at -20°C, protected from light and moisture.[\[4\]](#)[\[14\]](#)[\[15\]](#) A desiccant can be used for added protection.[\[14\]](#)[\[15\]](#)
- Aliquoted stocks should ideally be used within 2 months.[\[14\]](#)[\[15\]](#)

Protocol 2: CFDA-SE Labeling of Cells for In Vivo Administration

This protocol is a general guideline and should be optimized for your specific cell type and application.

A. For Suspension Cells:

- Prepare a single-cell suspension of your cells of interest. Ensure cell viability is high (>95%).
- Wash the cells twice with PBS or HBSS and resuspend them in PBS or HBSS containing 0.1% BSA at a concentration of 1×10^6 to 5×10^7 cells/mL.[\[14\]](#)[\[16\]](#) The cell suspension should be in a volume no greater than 2 mL in a 15 mL conical tube.[\[14\]](#)[\[16\]](#)
- Prepare a 2X working solution of CFDA-SE in PBS/0.1% BSA from your stock solution. The final concentration for labeling typically ranges from 0.5 to 5 μ M.[\[14\]](#)[\[15\]](#) For in vivo tracking, a concentration of 2-5 μ M is often required.[\[14\]](#)[\[15\]](#)
- Add an equal volume of the 2X CFDA-SE working solution to the cell suspension. Mix immediately and gently by inverting the tube or vortexing briefly.[\[4\]](#)[\[14\]](#)

- Incubate the cells for 5-10 minutes at 37°C, protected from light.[\[14\]](#)[\[15\]](#)
- To stop the labeling reaction, immediately fill the tube with 5 volumes of ice-cold complete culture medium.[\[6\]](#)[\[14\]](#) The proteins in the serum will quench any unreacted dye.
- Centrifuge the cells, discard the supernatant, and wash the cell pellet two more times with complete culture medium.[\[14\]](#)
- After the second wash, it is recommended to incubate the cells in complete medium for an additional 5-10 minutes at 37°C to allow any remaining unreacted dye to diffuse out of the cells before the final wash.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Resuspend the final cell pellet in an appropriate sterile buffer or medium for in vivo injection.

B. For Adherent Cells:

- Culture adherent cells to the desired confluency.
- Wash the cells with pre-warmed PBS or HBSS.
- Prepare a 1X working solution of CFDA-SE in serum-free medium or PBS at the desired final concentration (0.5-25 μ M).[\[6\]](#)
- Add the CFDA-SE working solution to the cells and incubate for 10-15 minutes at 37°C.[\[6\]](#)[\[18\]](#)
- Remove the labeling solution and wash the cells with complete culture medium to quench the reaction.
- Incubate the cells for an additional 30 minutes in fresh, pre-warmed complete medium to allow for the de-acetylation of CFDA-SE to fluorescent CFSE.[\[6\]](#)[\[18\]](#)
- The cells can now be detached using trypsin or a non-enzymatic cell dissociation solution, washed, and prepared for in vivo administration as described for suspension cells.

In Vivo Administration of Labeled Cells

The route of administration will depend on the experimental model and the biological question being addressed. Common routes include:

- Intravenous (i.v.) injection: For studying systemic distribution, homing to specific organs, or immune responses.
- Intraperitoneal (i.p.) injection: For studying processes within the peritoneal cavity.
- Subcutaneous (s.c.) injection: For tracking localized cell populations, such as tumor growth or immune cell infiltration.
- Direct tissue injection: For assessing cell fate in a specific organ or tissue.

It is crucial to maintain sterility throughout the cell preparation and injection process to prevent infection in the recipient animal.

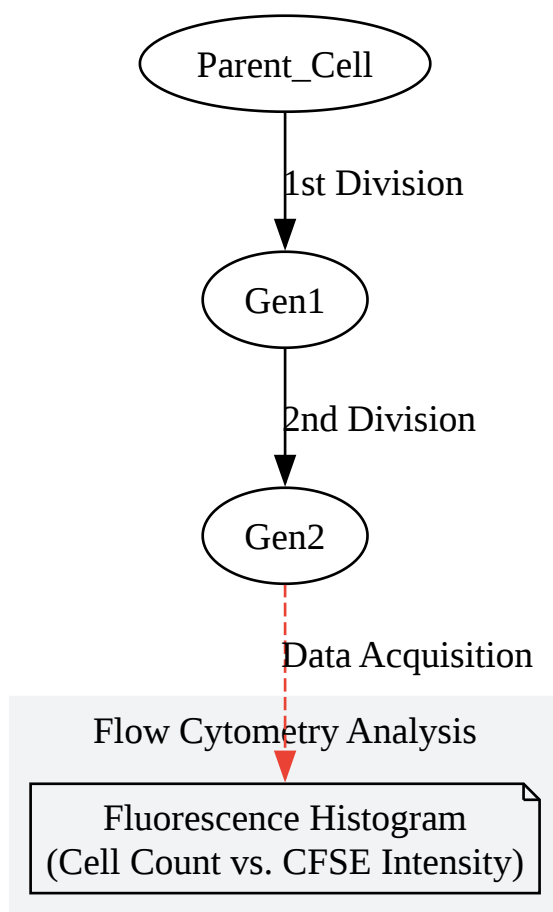
Analysis of CFDA-SE Labeled Cells

A. Flow Cytometry Analysis of Cell Proliferation

Flow cytometry is the primary method for quantifying cell proliferation based on CFDA-SE dye dilution.^{[4][13]} As labeled cells divide, the CFSE fluorescence is halved with each successive generation.^{[7][8][11]}

- Harvest cells from the animal at desired time points and prepare a single-cell suspension.
- If necessary, stain the cells with fluorescently-conjugated antibodies against cell surface markers to identify specific cell populations.
- Acquire the data on a flow cytometer using a 488 nm excitation laser and a standard FITC emission filter (typically around 515-530 nm).^{[6][10]}
- On a histogram plot of CFSE fluorescence, the undivided parent population will appear as a bright peak. Each subsequent peak of decreasing fluorescence intensity represents a successive generation of divided cells.^[8]

The following diagram illustrates the principle of proliferation analysis by dye dilution:



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Caption: Principle of cell proliferation analysis using CFDA-SE.

B. Fluorescence Microscopy

Fluorescence microscopy can be used to visualize the localization and morphology of CFDA-SE labeled cells within tissue sections. This provides valuable spatial information that complements the quantitative data obtained from flow cytometry.

Data Presentation: Recommended Labeling Parameters

The optimal labeling conditions can vary significantly. The following table provides a summary of parameters reported in the literature as a starting point for optimization.

Cell Type	CFDA-SE Concentration	Incubation Time	Temperature	Reference
Lymphocytes	0.5 - 5 μ M	5 - 10 min	37°C	[4][14]
THP-1 cells	1 μ M	10 min	37°C	[13]
Various cell lines	0.5 - 25 μ M	10 - 20 min	Room Temp or 37°C	[6][7]
Bacteria	10 μ M	20 min	37°C	[13]

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
Low/No fluorescent signal	- CFDA-SE stock solution has hydrolyzed.- Staining in the presence of serum.- Insufficient dye concentration or incubation time.	- Prepare fresh stock solution in anhydrous DMSO.[14][15]- Ensure labeling is performed in serum-free buffer.[19]- Increase dye concentration and/or incubation time.
High cell death/toxicity	- CFDA-SE concentration is too high.- Extended incubation time.	- Perform a titration to determine the lowest effective concentration.[14][15]- Reduce the incubation time.[14]
Broad, poorly resolved peaks in flow cytometry	- Heterogeneous labeling of the initial cell population.- Asynchronous cell division.	- Ensure rapid and thorough mixing of cells and dye.[4]- This may be inherent to the biological system being studied.[20]
Signal fades too quickly in vivo	- Rapid cell proliferation.- Cell death.	- This is expected with highly proliferative cells. Analyze at earlier time points.- Assess cell viability at the time of analysis.

References

- In Vivo Tracking Techniques for Cellular Regeneration, Replacement, and Redirection. [[Link](#)]
- Cellular Proliferation and Tracking With CFDA-SE (CFSE). [[Link](#)]
- The Use of Carboxyfluorescein Diacetate Succinimidyl Ester (CFSE) to Monitor Lymphocyte Proliferation - PMC. [[Link](#)]
- CFDA-SE Cell Proliferation Assay Kit - Bio-Rad. [[Link](#)]
- Carboxyfluorescein Diacetate Succinimidyl Ester Fluorescent Dye for Cell Labeling | Request PDF - ResearchGate. [[Link](#)]
- CFDA-SE Cell Proliferation Assay Kit - Bio-Rad Antibodies. [[Link](#)]
- Estimation of Cell Proliferation Dynamics Using CFSE Data - PMC - NIH. [[Link](#)]
- A primer on in vivo cell tracking using MRI - Frontiers. [[Link](#)]
- Fluorescence-Based Mono- and Multimodal Imaging for In Vivo Tracking of Mesenchymal Stem Cells - MDPI. [[Link](#)]
- Carboxyfluorescein diacetate succinimidyl ester fluorescent dye for cell labeling - PubMed. [[Link](#)]
- From seeing to believing: labelling strategies for in vivo cell-tracking experiments | Interface Focus | The Royal Society. [[Link](#)]
- (PDF) In Vivo Cell Tracking and Signalling With Various Imaging Modalities - ResearchGate. [[Link](#)]
- Protocol for labeling cells with CFDA-SE (Carboxyfluorescein Diacetate Succinimidyl Ester). [[Link](#)]
- CFDA SE Cell Proliferation and Cell Tracking Kit Assay Principle Materials Supplied and Storage Conditions - Abbkine. [[Link](#)]
- Carboxyfluorescein succinimidyl ester - Wikipedia. [[Link](#)]

- Troubles with labeling epithelial cells with CFDA-SE - Immunology and Histology. [[Link](#)]
- Principle and precautions of CFDA and SE cell proliferation tracking fluorescent probe detection-Industry information-He Yuan Li Ji. [[Link](#)]
- Labeling with CFDA(CFSE) | ORP Core Facilities - The University of Arizona. [[Link](#)]
- Field-scale evaluation of CFDA/SE staining coupled with multiple detection methods for assessing the transport of bacteria - ResearchGate. [[Link](#)]

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Sources

- 1. In Vivo Tracking Techniques for Cellular Regeneration, Replacement, and Redirection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Frontiers | A primer on in vivo cell tracking using MRI [[frontiersin.org](https://www.frontiersin.org/)]
- 3. mdpi.com [[mdpi.com](https://www.mdpi.com/)]
- 4. The Use of Carboxyfluorescein Diacetate Succinimidyl Ester (CFSE) to Monitor Lymphocyte Proliferation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Carboxyfluorescein succinimidyl ester - Wikipedia [en.wikipedia.org]
- 6. lumiprobe.com [lumiprobe.com]
- 7. bio-rad.com [[bio-rad.com](https://www.bio-rad.com/)]
- 8. Estimation of Cell Proliferation Dynamics Using CFSE Data - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. cdn.stemcell.com [cdn.stemcell.com]
- 10. bio-rad-antibodies.com [[bio-rad-antibodies.com](https://www.bio-rad-antibodies.com/)]
- 11. sanguinebio.com [[sanguinebio.com](https://www.sanguinebio.com/)]
- 12. caymanchem.com [[caymanchem.com](https://www.caymanchem.com/)]
- 13. medchemexpress.com [[medchemexpress.com](https://www.medchemexpress.com/)]

- [14. flowcytometry.utoronto.ca](https://flowcytometry.utoronto.ca) [flowcytometry.utoronto.ca]
- [15. med.virginia.edu](https://med.virginia.edu) [med.virginia.edu]
- [16. Labeling with CFDA\(CFSE\) | ORP Core Facilities | University of Arizona](#) [cores.arizona.edu]
- [17. researchgate.net](https://researchgate.net) [researchgate.net]
- [18. lumiprobe.com](https://lumiprobe.com) [lumiprobe.com]
- [19. Cell Tracing and Tracking Support—Troubleshooting | Thermo Fisher Scientific - TW](#) [thermofisher.com]
- [20. Troubles with labeling epithelial cells with CFDA-SE - Immunology and Histology](#) [protocol-online.org]
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